

5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide basic properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

CAS No.: 6626-89-7

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An In-Depth Technical Guide to **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** and Its Analogs for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the basic properties, synthesis, and potential therapeutic applications of **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** and its closely related analogs. As a member of the salicylanilide class of compounds, this chemical scaffold has demonstrated a wide range of biological activities. This document is intended for researchers, scientists, and drug development professionals, offering insights into the compound's mechanism of action, experimental protocols, and future research directions. The information presented is synthesized from peer-reviewed literature and authoritative chemical databases, ensuring scientific integrity and providing a foundation for further investigation.

Introduction: The Therapeutic Potential of Salicylanilides

The salicylanilide chemical scaffold, characterized by a salicylic acid and an aniline moiety joined by an amide bond, has long been a subject of interest in medicinal chemistry. The parent compound of this class, Niclosamide, is an FDA-approved anthelmintic drug.[1] However, recent research has unveiled a much broader spectrum of activity for Niclosamide and its derivatives, including potent anticancer, antiviral, and metabolic regulatory effects.[2] The subject of this guide, **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide**, is a derivative that shares the core 5-chloro-2-hydroxybenzamide structure. Due to the limited direct literature on this specific compound, this guide will draw heavily on the extensive research conducted on its close analog, Niclosamide ethanolamine salt, to infer its probable properties and potential applications.

Physicochemical Properties

Understanding the fundamental physicochemical properties of a compound is critical for its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile.

Table 1: Physicochemical Properties of **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** and Related Compounds

Property	5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide (Predicted)	Niclosamide Ethanolamine Salt	5-Chloro-2-hydroxybenzamide
Molecular Formula	C ₉ H ₁₁ ClN ₂ O ₂	C ₁₃ H ₈ Cl ₂ N ₂ O ₄ • C ₂ H ₇ NO[3]	C ₇ H ₆ ClNO ₂ [4]
Molecular Weight	214.65 g/mol [5]	388.2 g/mol [3]	171.58 g/mol [6]
Appearance	---	Yellow to brown solid[2]	---
Solubility	---	Soluble in DMSO (30mg/ml), dimethylformamide, or 100% ethanol. Sparingly soluble in water.[2]	---
Stability	---	Stable for at least 2 years when stored at -20°C. Protect from moisture and oxygen. Hydrolyzes in concentrated acidic or basic solutions.[2][7]	---
Melting Point	---	---	226-227°C[8]

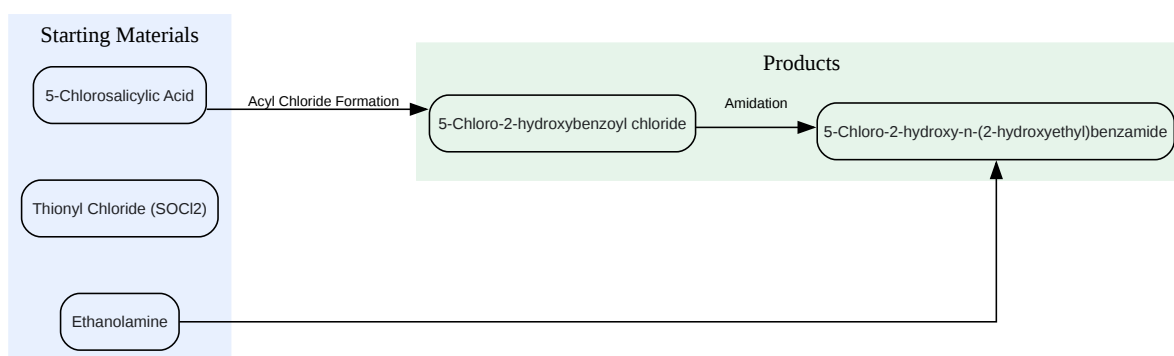
Note: Properties for **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** are predicted based on its chemical structure and data from publicly available databases.

The ethanolamine salt form of Niclosamide was developed to improve its aqueous solubility compared to the parent compound.[2] It is plausible that the N-(2-hydroxyethyl) substitution in **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** would also enhance its hydrophilicity and water solubility.

Synthesis and Characterization

The synthesis of N-substituted benzamide derivatives can be achieved through various standard organic chemistry reactions. A general approach involves the acylation of an amine with a substituted benzoyl chloride.

General Synthesis Workflow



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Caption: General synthesis workflow for **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide**.

Step-by-Step Protocol (Hypothetical)

- **Acyl Chloride Formation:** 5-Chlorosalicylic acid is reacted with thionyl chloride, often in an inert solvent, to form 5-chloro-2-hydroxybenzoyl chloride. This is a standard method for activating a carboxylic acid for amidation.
- **Amidation:** The resulting acyl chloride is then reacted with ethanolamine in the presence of a base to neutralize the HCl byproduct, yielding the final product, **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide**.
- **Purification:** The crude product is purified using techniques such as recrystallization or column chromatography.

- Characterization: The structure and purity of the synthesized compound are confirmed using analytical techniques like Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Expected Spectral Data

While specific spectral data for **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** is not readily available, predictions can be made based on its structure:

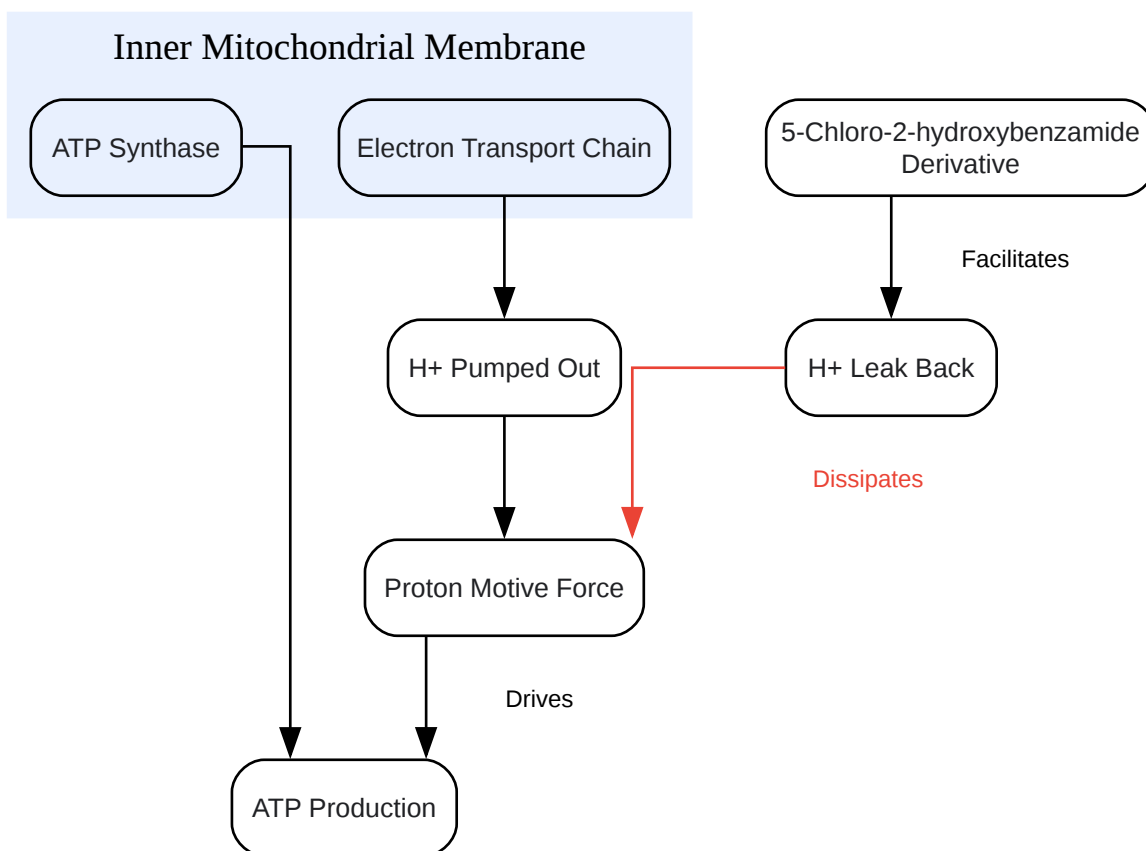
- ^1H NMR: Expect signals corresponding to the aromatic protons, the methylene protons of the hydroxyethyl group, and the amide and hydroxyl protons.
- ^{13}C NMR: Expect distinct signals for the carbonyl carbon, the aromatic carbons, and the carbons of the hydroxyethyl group.
- IR Spectroscopy: Characteristic peaks would include a broad O-H stretch for the hydroxyl groups, an N-H stretch for the amide, and a strong C=O stretch for the amide carbonyl.^[9]
- Mass Spectrometry: The molecular ion peak would correspond to the molecular weight of the compound (214.65 g/mol).^{[5][10]}

Biological Activity and Mechanism of Action

The biological activity of 5-chloro-2-hydroxybenzamide derivatives is vast and of significant interest to the drug development community. The primary analog, Niclosamide, has been extensively studied, and its mechanisms of action provide a roadmap for understanding the potential of related compounds.

Primary Mechanism: Mitochondrial Uncoupling

Niclosamide and its ethanolamine salt are known to uncouple mitochondrial oxidative phosphorylation.^{[1][2]} This process disrupts the proton gradient across the inner mitochondrial membrane, leading to a decrease in ATP synthesis. This is the primary mechanism of its anthelmintic activity.



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Caption: Mechanism of mitochondrial uncoupling by 5-chloro-2-hydroxybenzamide derivatives.

Modulation of Key Signaling Pathways

Beyond its effects on mitochondria, Niclosamide has been shown to inhibit multiple signaling pathways that are crucial for the proliferation and survival of cancer cells.[2]

Table 2: Signaling Pathways Targeted by Niclosamide

Signaling Pathway	Role in Disease	Effect of Niclosamide
STAT3	Cancer cell proliferation, survival, and metastasis	Inhibits activation, nuclear translocation, and transactivation[2]
NF-κB	Inflammation, cancer progression	Blocks TNF-α-induced IκBα phosphorylation and translocation of p65[2]
Wnt/β-catenin	Cancer cell growth and survival	Promotes Frizzled1 internalization and inhibits β-catenin stabilization
mTORC1	Cell growth, proliferation, and metabolism	Inhibits mTORC1 signaling[2]
Notch	Cell fate determination, cancer development	Inhibits Notch signaling[2]

This multi-targeted approach makes compounds of this class highly attractive for cancer therapy, as they have the potential to overcome resistance mechanisms that plague single-target agents.

Other Potential Applications

- **Antiviral Activity:** Niclosamide has demonstrated broad-spectrum antiviral activity, including against SARS-CoV-2.[2]
- **Metabolic Diseases:** The mitochondrial uncoupling effect has been explored for the treatment of obesity and type 2 diabetes by increasing energy expenditure and lipid metabolism.[1][2]
- **Antibacterial and Antifungal Activity:** Derivatives of 5-chloro-2-hydroxybenzamide have shown activity against various bacterial and fungal strains.[11][12]

Future Directions and Conclusion

The 5-chloro-2-hydroxybenzamide scaffold represents a versatile platform for the development of novel therapeutics. While direct data on **5-Chloro-2-hydroxy-n-(2-**

hydroxyethyl)benzamide is scarce, the extensive research on its analogs, particularly Niclosamide ethanolamine salt, provides a strong rationale for its further investigation.

Future research should focus on:

- **Synthesis and Characterization:** The definitive synthesis and comprehensive characterization of **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** are necessary to confirm its physicochemical properties.
- **In Vitro Screening:** A broad-based in vitro screening against a panel of cancer cell lines, viruses, and microbial strains would elucidate its primary biological activities.
- **Mechanism of Action Studies:** Detailed mechanistic studies are needed to determine if it shares the multi-targeting profile of Niclosamide.
- **Structure-Activity Relationship (SAR) Studies:** The synthesis and evaluation of a library of related analogs will help in optimizing potency and selectivity.

In conclusion, **5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide** is a promising compound that warrants further exploration. Its structural similarity to a well-established and multi-functional therapeutic agent suggests a high probability of interesting and clinically relevant biological activity. This guide provides a foundational understanding for researchers to embark on the exciting journey of unlocking the full potential of this and related molecules.

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- To cite this document: BenchChem. [5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide basic properties]. BenchChem, [2026]. [Online PDF]. Available at:

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